

# N-Phenylcyclohexanecarboxamide: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Phenylcyclohexanecarboxamide*

Cat. No.: *B185116*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**N-Phenylcyclohexanecarboxamide** is a chemical compound with a history rooted in mid-20th century organic chemistry. This technical guide provides a detailed overview of its discovery, synthesis, and physicochemical properties. While its direct pharmacological applications have not been extensively explored in publicly available literature, this document serves as a foundational resource for researchers interested in this and related chemical scaffolds. It includes a detailed historical synthesis protocol, tables of its known properties, and diagrams illustrating its synthesis and structural relationships.

## Introduction

**N-Phenylcyclohexanecarboxamide**, with the chemical formula  $C_{13}H_{17}NO$ , is an amide derivative of cyclohexanecarboxylic acid and aniline.<sup>[1]</sup> Its molecular structure, featuring a cyclohexyl ring linked to a phenyl group through an amide bond, makes it a subject of interest in medicinal chemistry and material science. This document aims to consolidate the available scientific information on **N-Phenylcyclohexanecarboxamide**, focusing on its historical synthesis and fundamental chemical and physical characteristics.

## Discovery and History

The first documented synthesis of **N-Phenylcyclohexanecarboxamide** appears in a 1947 publication in the Journal of the American Chemical Society. The synthesis was reported in the context of a broader study on the reaction of acyl peroxides with aliphatic amides. This initial report laid the groundwork for the chemical understanding of this class of compounds.

## Physicochemical Properties

**N-Phenylcyclohexanecarboxamide** is a solid at room temperature. Its structural and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>17</sub> NO	<a href="#">[1]</a>
Molecular Weight	203.28 g/mol	<a href="#">[1]</a>
IUPAC Name	N-phenylcyclohexanecarboxamide	<a href="#">[1]</a>
CAS Number	2719-26-8	<a href="#">[1]</a>
Crystal System	Orthorhombic	<a href="#">[2]</a>
Space Group	P2 <sub>1</sub> 2 <sub>1</sub> 2 <sub>1</sub>	<a href="#">[2]</a>
Unit Cell Dimensions	a = 9.943(2) Å, b = 11.839(2) Å, c = 9.6514(19) Å	<a href="#">[2]</a>
Calculated Density	1.18 g/cm <sup>3</sup>	<a href="#">[2]</a>

## Synthesis

The primary method for the synthesis of **N-Phenylcyclohexanecarboxamide** is the acylation of aniline with cyclohexanecarbonyl chloride.

## Experimental Protocol: Synthesis from Cyclohexanecarbonyl Chloride and Aniline

This protocol is based on the historical synthesis and general laboratory practices for amide formation.

#### Materials:

- Aniline
- Cyclohexanecarbonyl chloride
- Anhydrous diethyl ether (or a similar inert solvent)
- A suitable base (e.g., pyridine or triethylamine)
- Hydrochloric acid (HCl), dilute solution
- Sodium bicarbonate ( $\text{NaHCO}_3$ ), saturated solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Rotary evaporator
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser, etc.)
- Magnetic stirrer and stir bar
- Ice bath

#### Procedure:

- In a round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve aniline in anhydrous diethyl ether and a slight excess of a base (e.g., pyridine).
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add a solution of cyclohexanecarbonyl chloride in anhydrous diethyl ether to the cooled aniline solution via the dropping funnel with continuous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours to ensure the reaction goes to completion.

- Transfer the reaction mixture to a separatory funnel and wash sequentially with dilute hydrochloric acid (to remove excess aniline and base), water, and saturated sodium bicarbonate solution.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the solution using a rotary evaporator to yield the crude **N-Phenylcyclohexanecarboxamide**.
- The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol or a hexane/ethyl acetate mixture).

## Synthesis Workflow



[Click to download full resolution via product page](#)

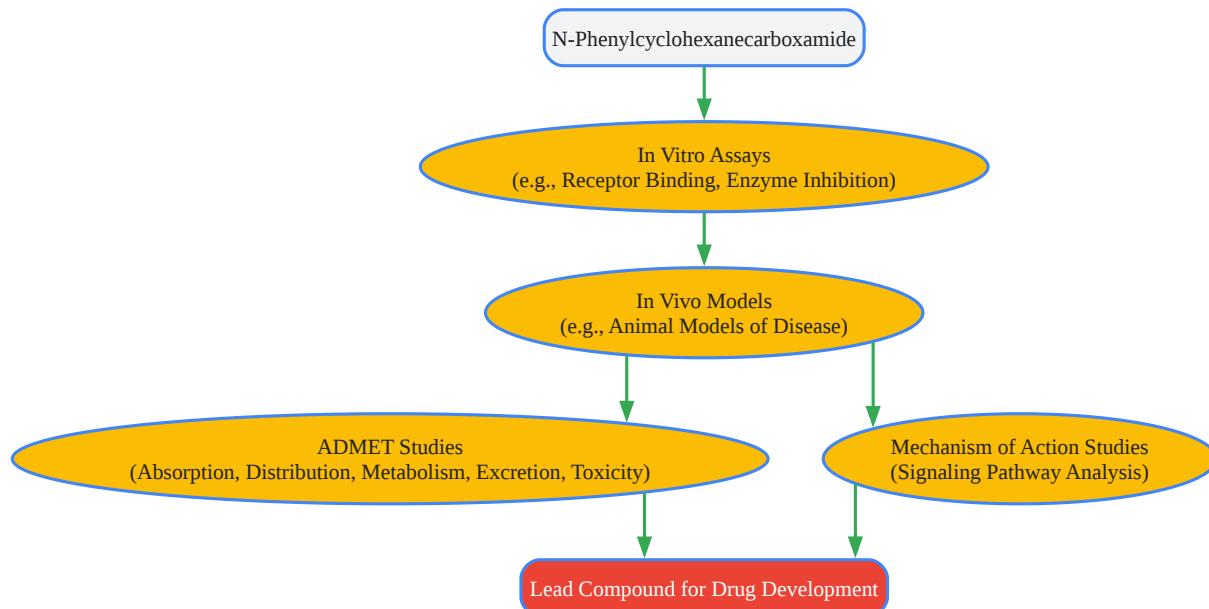
Caption: General workflow for the synthesis of **N-Phenylcyclohexanecarboxamide**.

## Biological Activity and Mechanism of Action

To date, there is a notable lack of publicly available data on the specific biological activity, pharmacological profile, and mechanism of action of **N-Phenylcyclohexanecarboxamide**. While analogs and related compounds containing the cyclohexanecarboxamide moiety have been investigated for various therapeutic applications, the specific activity of the parent compound remains largely uncharacterized in the scientific literature.

Further research, including in vitro binding assays and in vivo studies, would be necessary to elucidate any potential pharmacological effects and the underlying signaling pathways.

## Logical Relationship for Investigating Biological Activity



[Click to download full resolution via product page](#)

Caption: A logical workflow for the future investigation of the biological properties of **N-Phenylcyclohexanecarboxamide**.

## Conclusion

**N-Phenylcyclohexanecarboxamide** is a compound with a well-established, albeit historical, synthetic route. Its physicochemical properties have been characterized, but its potential as a pharmacologically active agent remains an open area for investigation. This guide provides a comprehensive summary of the current knowledge on this compound, serving as a valuable resource for researchers who may wish to explore its properties and potential applications further. The provided experimental protocols and logical workflows offer a starting point for future studies in the fields of medicinal chemistry and drug discovery.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-Phenylcyclohexanecarboxamide | C13H17NO | CID 257030 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-Phenylcyclohexanecarboxamide - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-Phenylcyclohexanecarboxamide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b185116#discovery-and-history-of-n-phenylcyclohexanecarboxamide>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

